

Sophoraflavanone G and its Derivatives: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sophoraflavanone G

Cat. No.: B1683828

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An In-depth Examination of a Promising Natural Compound and its Analogs for Therapeutic Development

Abstract

Sophoraflavanone G (SFG), a prenylated flavanone predominantly isolated from plants of the Sophora genus, has emerged as a molecule of significant interest in the fields of pharmacology and drug discovery.[1][2] Also known as Kushenin in traditional Chinese medicine, this compound exhibits a broad spectrum of biological activities, including potent antimicrobial, anti-inflammatory, and anticancer properties.[1] This technical guide provides a comprehensive overview of the current scientific knowledge on **Sophoraflavanone G** and its derivatives. It is intended for researchers, scientists, and professionals in drug development, offering a detailed look at its chemical properties, biological activities, and mechanisms of action. This document summarizes key quantitative data, outlines experimental protocols, and visualizes critical pathways to facilitate further research and development of SFG-based therapeutics. While extensive research has been conducted on the natural compound, the exploration of its synthetic derivatives is a developing field with considerable therapeutic potential.

Introduction to Sophoraflavanone G

Sophoraflavanone G is a flavonoid, a class of secondary metabolites found in plants, known for their diverse biological functions.[1] Structurally, it is a tetrahydroxyflavanone distinguished by a lavandulyl substituent at the 8-position of the flavanone backbone.[3] This unique chemical structure is believed to be a key contributor to its wide-ranging pharmacological effects.[2]

Chemical and Physical Properties:

Property	Value	Source
IUPAC Name	(2S)-2-(2,4-dihydroxyphenyl)-5,7-dihydroxy-8-[(2R)-5-methyl-2-(prop-1-en-2-yl)hex-4-en-1-yl]-2,3-dihydro-4H-chromen-4-one	[1]
Molecular Formula	C ₂₅ H ₂₈ O ₆	[1]
Molar Mass	424.48 g/mol	[1]
Natural Sources	Sophora flavescens, Sophora pachycarpa, Sophora exigua, Sophora stenophylla, Sophora moorcroftiana	[1][2][3]
Appearance	Yellowish crystalline solid	[2]
Solubility	Soluble in organic solvents; poor water solubility	[2]

Biological Activities and Mechanisms of Action

Sophoraflavanone G has demonstrated significant therapeutic potential across several key areas, primarily as an antimicrobial and an anticancer agent.

Antimicrobial Activity

SFG exhibits potent activity against a range of microorganisms, most notably against drug-resistant bacteria.

Key Findings:

- Activity against MRSA: SFG has shown remarkable efficacy against methicillin-resistant *Staphylococcus aureus* (MRSA), with Minimum Inhibitory Concentrations (MICs) ranging from 0.5 to 8 µg/mL.

- **Synergistic Effects:** The antimicrobial activity of conventional antibiotics such as ampicillin, oxacillin, and gentamicin is significantly enhanced when used in combination with SFG.[4] This suggests that SFG could be a valuable adjuvant in combating antibiotic resistance.
- **Activity against Oral Pathogens:** SFG has demonstrated strong antimicrobial effects against various strains of mutans streptococci, which are implicated in dental caries, with Minimum Bactericidal Concentrations (MBCs) ranging from 0.5 to 4 µg/mL.[2]

Mechanism of Action: The primary antimicrobial mechanism of **Sophoraflavanone G** involves the disruption of the bacterial cell membrane. It targets the membrane, leading to a loss of integrity and interfering with essential biosynthetic processes.[5] SFG can also inhibit cell wall synthesis and prevent the formation of biofilms, which are critical for bacterial survival and virulence.[5]

Quantitative Antimicrobial Data:

Microorganism	Activity Metric	Concentration (µg/mL)	Synergistic Agent
Methicillin-resistant S. aureus (MRSA)	MIC	0.5 - 8	-
S. aureus	MIC of Gentamicin	8 (from 32)	Sophoraflavanone G (0.03 µg/mL)
Mutans streptococci (16 strains)	MBC	0.5 - 4	-
Streptococcus mutans	MIC	1.56	-
Streptococcus sobrinus	MIC	3.125	-
Fusobacterium nucleatum	MIC	1.56	-
Actinomyces viscosus	MIC	3.125	-

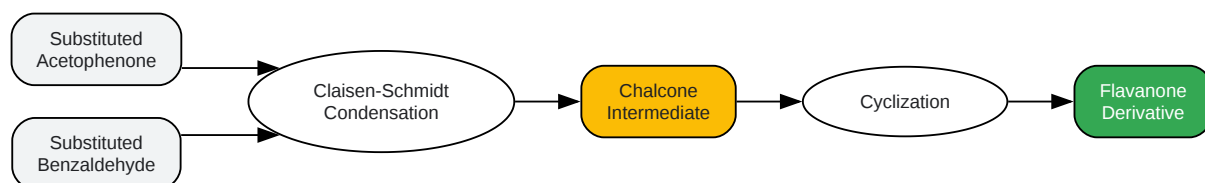
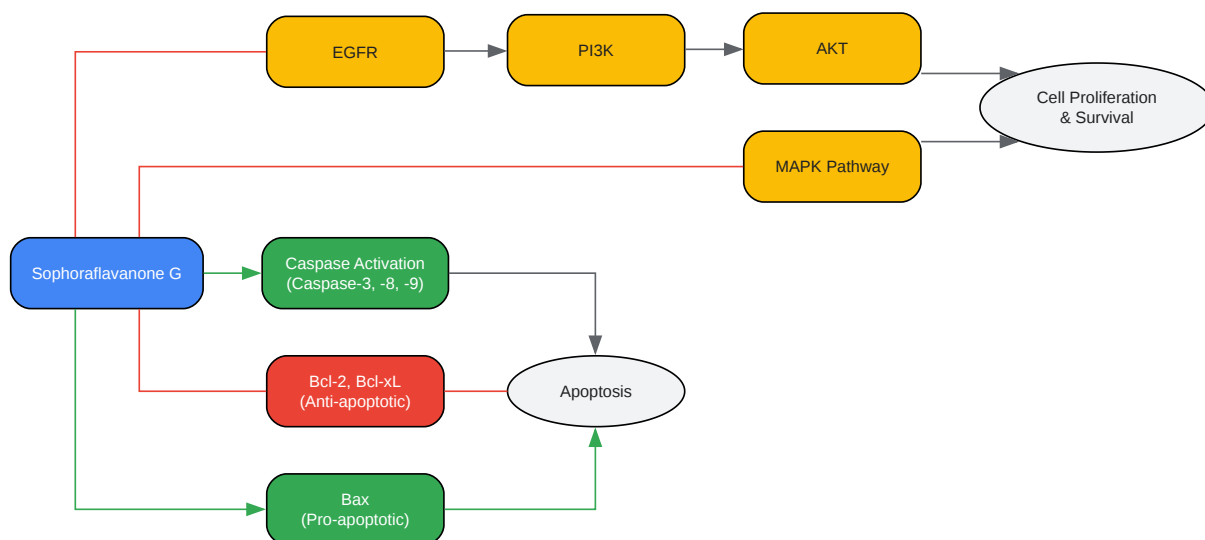
Anticancer Activity

Sophoraflavanone G has shown promising anticancer effects in various cancer cell lines, primarily through the induction of apoptosis and cell cycle arrest.

Key Findings:

- **Leukemia:** In human myeloid leukemia HL-60 cells, SFG induces apoptosis and cell cycle arrest at the G0/G1 phase, with an estimated IC50 of 20 μ M after 48 hours.
- **Breast Cancer:** SFG induces apoptosis in triple-negative breast cancer cells (MDA-MB-231) by suppressing the MAPK signaling pathway.^{[6][7]} It also suppresses the progression of these cancer cells by inactivating the EGFR-PI3K-AKT signaling pathway.
- **Multidrug Resistance:** SFG can resensitize multidrug-resistant non-small-cell lung cancer cells to chemotherapeutic drugs by inhibiting the ABCG2 drug transporter.

Mechanism of Action: The anticancer effects of SFG are multifactorial. It can induce apoptosis through both the intrinsic (mitochondrial) and extrinsic pathways. This is evidenced by the activation of caspases-3, -8, and -9, the upregulation of the pro-apoptotic protein Bax, and the downregulation of anti-apoptotic proteins Bcl-2 and Bcl-xL.^{[6][7]} Furthermore, SFG can modulate key signaling pathways involved in cell proliferation and survival, including the MAPK and PI3K-AKT pathways.



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References

- 1. Anticancer activities of Sophoraflavanone G on human myeloid leukemia cells | Semantic Scholar [semanticscholar.org]

- 2. Antimicrobial effect of sophoraflavanone G isolated from Sophora flavescens against mutans streptococci - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Antibacterial activity of sophoraflavanone G isolated from the roots of Sophora flavescens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Antimicrobial activities of lavandulylated flavonoids in Sophora flavences against methicillin-resistant Staphylococcus aureus via membrane disruption - PMC [pmc.ncbi.nlm.nih.gov]
- 6. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 7. Sophoraflavanone G from Sophora flavescens induces apoptosis in triple-negative breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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